

# Application Notes and Protocols: Preparing IDH-305 Stock Solution with DMSO

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: IDH-305

Cat. No.: B612231

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

## Introduction

**IDH-305** is an orally available, brain-penetrant, and selective inhibitor of mutant isocitrate dehydrogenase 1 (IDH1).<sup>[1][2][3]</sup> Specifically, it targets mutations at the R132 residue of IDH1, which are prevalent in several cancers, including glioma, acute myeloid leukemia (AML), chondrosarcoma, and cholangiocarcinoma.<sup>[4][5]</sup> Wild-type IDH1 converts isocitrate to  $\alpha$ -ketoglutarate ( $\alpha$ -KG), while the mutant forms of IDH1 gain a neomorphic function, converting  $\alpha$ -KG to the oncometabolite 2-hydroxyglutarate (2-HG).<sup>[4][6][7]</sup> High levels of 2-HG are implicated in tumorigenesis through epigenetic dysregulation and altered cellular metabolism.<sup>[5][6]</sup> **IDH-305** allosterically inhibits mutant IDH1, thereby reducing 2-HG production and suppressing tumor growth.<sup>[5][7]</sup>

These application notes provide a detailed protocol for the preparation, storage, and handling of **IDH-305** stock solutions using dimethyl sulfoxide (DMSO) for in vitro research applications.

## Physicochemical and Potency Data

The following table summarizes the key quantitative data for **IDH-305**.

Property	Value	Source(s)
Molecular Weight	490.45 g/mol	[2][3]
Chemical Formula	C <sub>23</sub> H <sub>22</sub> F <sub>4</sub> N <sub>6</sub> O <sub>2</sub>	[2][3]
CAS Number	1628805-46-8	[2][3]
Appearance	White to off-white solid powder	[3]
Solubility in DMSO	≥ 150 mg/mL (approx. 305.84 mM)	[3][8]
IC <sub>50</sub> (IDH1 R132H)	27 nM	[1][2][3]
IC <sub>50</sub> (IDH1 R132C)	28 nM	[1][2][3]
IC <sub>50</sub> (IDH1 Wild-Type)	6.14 μM	[1][2][3]
Cellular IC <sub>50</sub> (HCT116-IDH1R132H/+ cells)	24 nM	[1][9]
Storage (Solid Powder)	-20°C for 3 years; 4°C for 2 years	[2][3]
Storage (DMSO Stock Solution)	-80°C for up to 2 years; -20°C for up to 1 year	[3]

## Experimental Protocols

### Materials and Equipment

- **IDH-305** solid powder
- Anhydrous/fresh Dimethyl Sulfoxide (DMSO), molecular biology grade
- Calibrated analytical balance
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Pipettes and sterile filter tips

- Personal Protective Equipment (PPE): safety glasses, gloves, lab coat

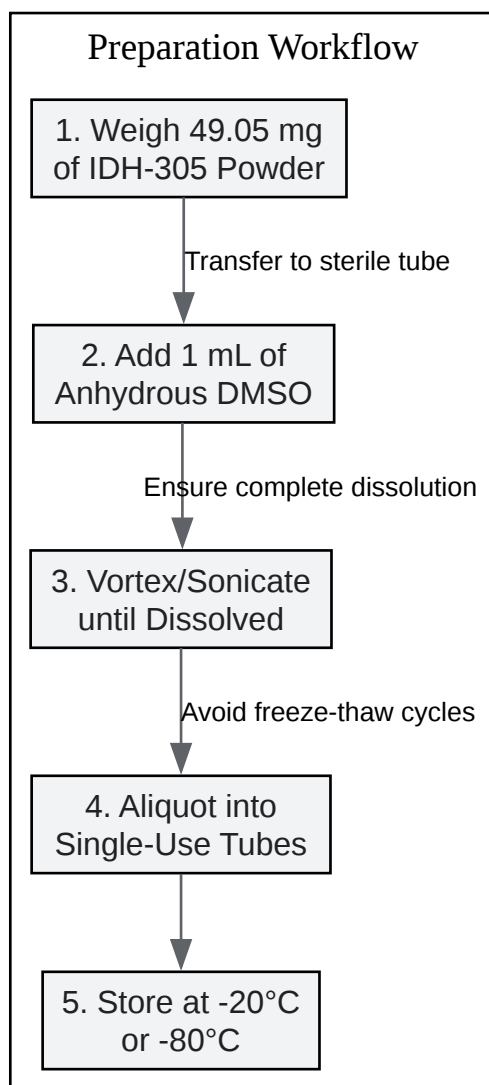
Important Consideration: The solubility of **IDH-305** can be significantly impacted by moisture-absorbing DMSO.<sup>[1]</sup> Always use fresh, anhydrous DMSO from a newly opened bottle for the best results.

## Protocol for Preparing a 100 mM IDH-305 Stock Solution

This protocol describes the preparation of 1 mL of a 100 mM stock solution of **IDH-305** in DMSO. Adjust volumes as needed for your specific experimental requirements.

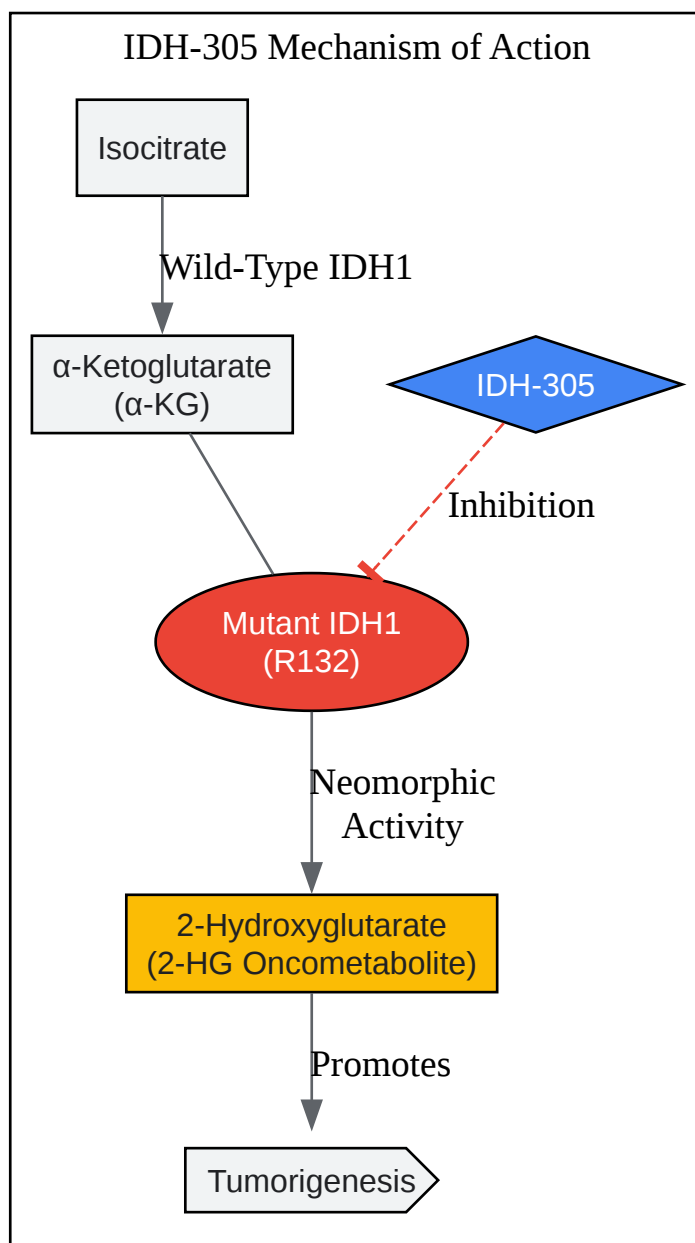
- Pre-weigh Vial: Tare a sterile, dry microcentrifuge tube or vial on a calibrated analytical balance.
- Weigh **IDH-305**: Carefully weigh 49.05 mg of **IDH-305** powder into the tared tube.
- Add DMSO: Add 1 mL of fresh, anhydrous DMSO to the tube containing the **IDH-305** powder.
- Dissolve the Compound: Tightly cap the tube and vortex thoroughly for 1-2 minutes until the solid is completely dissolved. The solution should be clear. If precipitation occurs, gentle warming (e.g., in a 37°C water bath) and/or sonication can be used to aid dissolution.<sup>[3][10]</sup>
- Aliquot for Storage: To avoid repeated freeze-thaw cycles which can degrade the compound, aliquot the stock solution into smaller, single-use volumes in sterile tubes.<sup>[10]</sup>
- Store Properly: Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 2 years).<sup>[2][3][10]</sup>

## Visualized Workflows and Pathways



[Click to download full resolution via product page](#)

Caption: Workflow for preparing **IDH-305** stock solution.



[Click to download full resolution via product page](#)

Caption: **IDH-305** inhibits mutant IDH1 to block 2-HG production.

#### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. IDH-305 | Dehydrogenase inhibitor | Mechanism | Concentration [selleckchem.com]
- 2. abmole.com [abmole.com]
- 3. medchemexpress.com [medchemexpress.com]
- 4. Discovery and Evaluation of Clinical Candidate IDH305, a Brain Penetrant Mutant IDH1 Inhibitor - PMC [pmc.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]
- 6. ChemGood [chemgood.com]
- 7. The regulatory mechanisms and inhibitors of isocitrate dehydrogenase 1 in cancer - PMC [pmc.ncbi.nlm.nih.gov]
- 8. taiclone.com [taiclone.com]
- 9. selleck.co.jp [selleck.co.jp]
- 10. glpbio.com [glpbio.com]
- To cite this document: BenchChem. [Application Notes and Protocols: Preparing IDH-305 Stock Solution with DMSO]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b612231#preparing-idh-305-stock-solution-with-dmsol]

---

### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)